

Synthesis of δ -Guanidinovaleric Acid: A Comprehensive Guide for Research Applications

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Compound of Interest

Compound Name: *delta-Guanidinovaleric acid*

CAS No.: 462-93-1

Cat. No.: B1211841

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Introduction: The Significance of δ -Guanidinovaleric Acid in Research

δ -Guanidinovaleric acid (DGVA), also known as 5-guanidinopentanoic acid, is a naturally occurring guanidino compound that has garnered significant interest within the scientific community.[1] Structurally similar to the proteinogenic amino acid arginine, DGVA plays a role in various biological processes and has been identified in human urine.[2] Its relevance extends to studies on nitrogen metabolism, potential roles as a biomarker, and as a synthetic building block in the development of novel therapeutic agents. This guide provides a detailed protocol for the chemical synthesis of δ -Guanidinovaleric acid, tailored for researchers in academic and industrial settings. We will delve into the underlying chemical principles, provide step-by-step instructions for synthesis and purification, and outline methods for analytical characterization, ensuring a high degree of scientific rigor and reproducibility.

Chemical Synthesis Strategy: Guanidination of 5-Aminovaleric Acid

The most direct and widely applicable method for the synthesis of δ -Guanidinovaleric acid is the guanidination of the primary amine of 5-aminovaleric acid. This reaction involves the transfer of a guanidinyll group from a suitable reagent to the amino group of the substrate.

Choosing the Right Guanidinating Agent

Several reagents can effect this transformation. For this protocol, we will focus on the use of S-methylisothiurea sulfate due to its commercial availability, stability, and well-documented reactivity with primary amines under basic conditions. The reaction proceeds via a nucleophilic attack of the unprotonated amino group of 5-aminovaleric acid on the electrophilic carbon of the S-methylisothiurea, followed by the elimination of methanethiol.

Experimental Protocols

PART 1: Synthesis of δ -Guanidinovaleric Acid

This protocol details the synthesis of δ -Guanidinovaleric acid from 5-aminovaleric acid and S-methylisothiurea sulfate.

Materials:

- 5-Aminovaleric acid
- S-Methylisothiurea sulfate
- Ammonium hydroxide solution (28-30%)
- Deionized water
- Hydrochloric acid (concentrated and 1 M)
- Activated charcoal
- Ethanol
- Diethyl ether

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature control
- Condenser
- pH meter or pH paper
- Büchner funnel and flask
- Rotary evaporator
- Standard laboratory glassware

Safety Precautions:

- Conduct the reaction in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.
- S-Methylisothiurea sulfate is harmful if swallowed and causes skin and eye irritation.
- Ammonium hydroxide is corrosive and has a pungent odor. Handle with care.
- Concentrated hydrochloric acid is highly corrosive.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-aminovaleric acid in deionized water.
- **Basification:** Cool the solution in an ice bath and slowly add ammonium hydroxide solution until the pH of the solution reaches 10-11. This is crucial as the free amine is the reactive species.

- **Addition of Guanidinating Agent:** To the basic solution, add S-methylisothiurea sulfate in small portions with vigorous stirring. An excess of the guanidinating agent is typically used to ensure complete conversion.
- **Reaction:** Attach a condenser to the flask and heat the reaction mixture at a controlled temperature (e.g., 50-60 °C) for several hours. Monitor the reaction progress by thin-layer chromatography (TLC) if a suitable system is available.
- **Neutralization and Workup:** After the reaction is complete, cool the mixture to room temperature. Carefully neutralize the solution to pH 7 with hydrochloric acid.
- **Decolorization:** Add a small amount of activated charcoal to the solution and stir for 15-20 minutes to remove colored impurities.
- **Filtration:** Filter the solution through a celite bed in a Büchner funnel to remove the activated charcoal.
- **Concentration:** Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude solid.

Diagram of the Synthesis Workflow:



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Caption: Workflow for the synthesis of δ -Guanidinovaleric Acid.

PART 2: Purification of δ -Guanidinovaleric Acid

The crude product obtained from the synthesis requires purification to remove unreacted starting materials, excess reagents, and byproducts. A combination of recrystallization and ion-exchange chromatography is recommended for obtaining high-purity δ -Guanidinovaleric acid.

Recrystallization is an effective method for purifying solid compounds.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Procedure:

- **Solvent Selection:** δ -Guanidinovaleric acid is soluble in water and sparingly soluble in lower alcohols like ethanol. A mixed solvent system of water and ethanol is often effective.
- **Dissolution:** Dissolve the crude solid in a minimal amount of hot deionized water.
- **Hot Filtration (Optional):** If any insoluble impurities are present, perform a hot filtration to remove them.
- **Crystallization:** Slowly add ethanol to the hot aqueous solution until a slight turbidity persists. Allow the solution to cool slowly to room temperature, and then place it in an ice bath to induce crystallization.
- **Isolation:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of cold ethanol, followed by diethyl ether.
- **Drying:** Dry the purified crystals under vacuum to a constant weight.

For higher purity, particularly for applications in biological assays, ion-exchange chromatography is recommended.

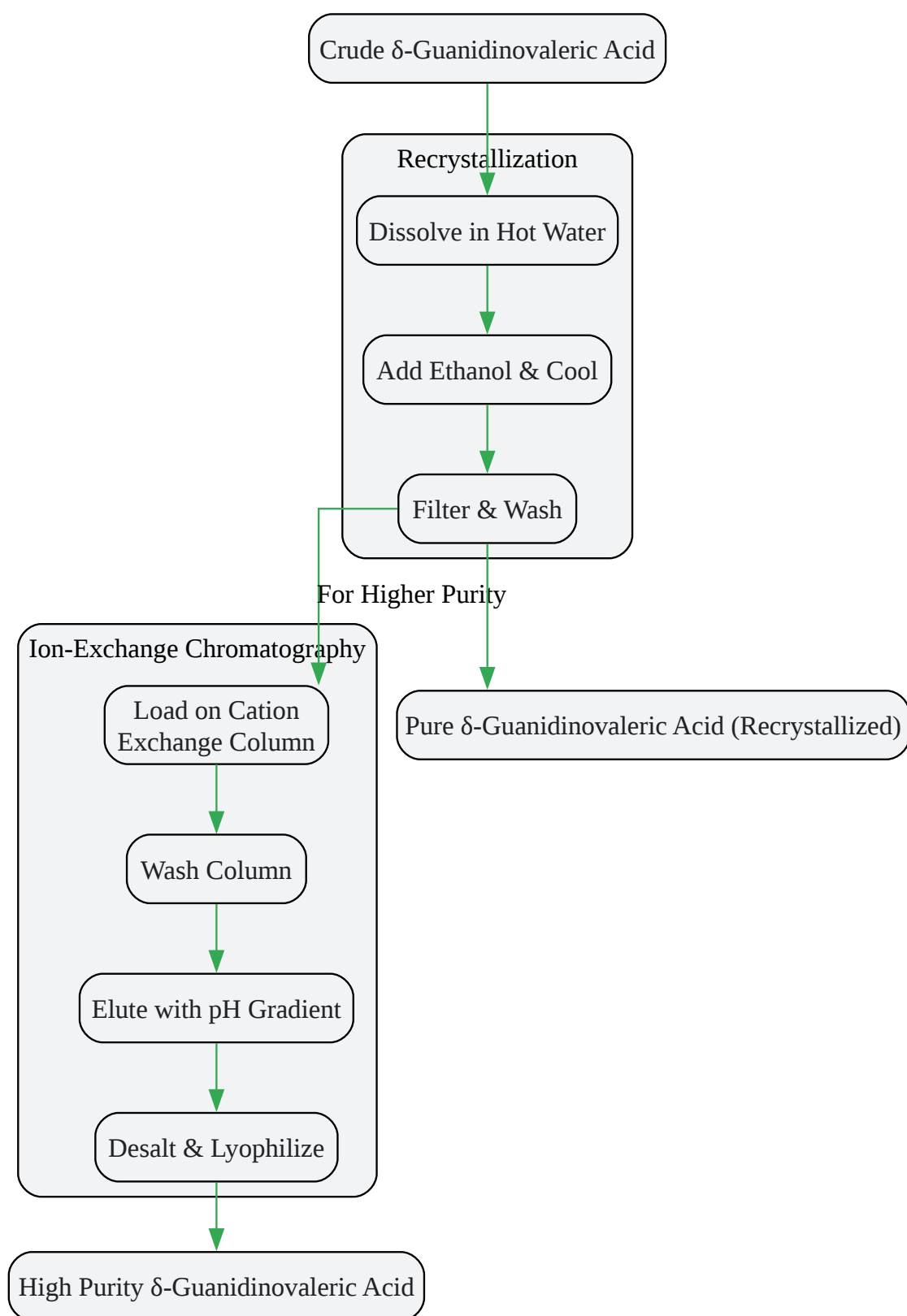
Procedure:

- **Resin Selection:** Use a strong cation exchange resin in the H⁺ form.
- **Column Packing:** Prepare a column with the selected resin.
- **Sample Loading:** Dissolve the crude or recrystallized product in a suitable buffer at a low pH (e.g., pH 2-3) and load it onto the column.
- **Washing:** Wash the column with the loading buffer to remove any unbound impurities.
- **Elution:** Elute the bound δ -Guanidinovaleric acid using a gradient of increasing pH or ionic strength. A common eluent is a dilute solution of ammonium hydroxide or a buffer with

increasing salt concentration.

- Fraction Collection and Analysis: Collect fractions and analyze them for the presence of the desired product using a suitable method (e.g., TLC or a colorimetric assay).
- Desalting: Pool the fractions containing the pure product and remove the salt by a suitable method, such as dialysis or by using a desalting column.
- Lyophilization: Lyophilize the desalted solution to obtain the pure δ -Guanidinovaleric acid as a solid.

Diagram of the Purification Workflow:



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Caption: Purification strategies for δ-Guanidinovaleric Acid.

Data Presentation and Characterization

Thorough characterization of the synthesized δ -Guanidinovaleric acid is essential to confirm its identity and purity.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ N ₃ O ₂	[1]
Molecular Weight	159.19 g/mol	[1]
Appearance	White crystalline solid	Expected
IUPAC Name	5-(diaminomethylideneamino)pentanoic acid	[1]

Analytical Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR:** The proton NMR spectrum is a powerful tool for structural elucidation. The expected signals for δ -Guanidinovaleric acid in D₂O would be:
 - A triplet corresponding to the methylene group adjacent to the carboxyl group (C2-H).
 - Multiplets for the methylene groups at positions C3 and C4.
 - A triplet for the methylene group adjacent to the guanidino group (C5-H).
 - Broad signals for the exchangeable protons of the guanidinium and carboxyl groups (which may not be observed in D₂O).
- ¹³C NMR:** The carbon NMR spectrum provides information about the carbon skeleton. The expected chemical shifts for the six carbon atoms of δ -Guanidinovaleric acid would be distinct, confirming the structure.

2. Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight of the compound. For δ -Guanidinovaleric acid, the expected $[M+H]^+$ ion would be observed at m/z 160.11. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

3. High-Performance Liquid Chromatography (HPLC):

- HPLC can be used to assess the purity of the synthesized compound. A reversed-phase column with a suitable mobile phase (e.g., a gradient of water and acetonitrile with an ion-pairing agent like trifluoroacetic acid) can be employed. A single, sharp peak would indicate a high degree of purity.

Conclusion and Further Applications

This guide provides a comprehensive and practical framework for the synthesis and purification of δ -Guanidinovaleric acid for research purposes. By following the detailed protocols and understanding the underlying chemical principles, researchers can confidently produce this valuable compound in their laboratories. The availability of high-purity δ -Guanidinovaleric acid will facilitate further investigations into its biological roles and its potential as a lead compound in drug discovery and development.

References

- PubChem. (n.d.). **alpha-keto-delta-Guanidinovaleric acid**. National Center for Biotechnology Information.
- Human Metabolome Database. (2021, September 11). Showing metabocard for **delta-Guanidinovaleric acid** (HMDB0250978).
- Zhang, Y., et al. (2023).
- Stief, T. W. (n.d.). Chemical structure of arginine[6]. 2-amino-5-guanidinopentanoic acid... ResearchGate.
- Google Patents. (n.d.). Method for crystallizing guanidinium salts.
- ChemicalBook. (n.d.). 2-AMino-5-guanidinopentanoic acid hydrochloride synthesis.
- PubChem. (n.d.). **delta-Guanidinovaleric acid**. National Center for Biotechnology Information.
- Mettler Toledo. (n.d.). Recrystallization Guide: Process, Procedure, Solvents.
- City University of New York (CUNY). (n.d.). Purification by Recrystallization.
- Hoang, T. H., et al. (2023).

- Sigma-Aldrich. (n.d.). (s)-2-amino-5-guanidinopentanoic acid.
- Shen, Y., et al. (2016).
- Sigma-Aldrich. (n.d.). 5-Guanidinopentanoic acid.
- Scribd. (n.d.). Purification of Organic Compounds by Recrystallization.
- LGC Standards. (n.d.). delta-Guanido-a-ketovaleic Acid.
- Benchchem. (n.d.). A Comparative Analysis of Guanidination Protocols for Researchers.
- ChemicalBook. (n.d.). **delta-guanidinovaleric acid**.
- ResearchGate. (n.d.). Optimization of Guanidination Procedures for MALDI Mass Mapping.
- MDPI. (n.d.). ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions.
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000883).
- National Institutes of Health. (n.d.). Guanidination of Tryptic Peptides without Desalting for MALDI-TOF MS Analysis.
- Thermo Fisher Scientific. (n.d.). In-Solution Tryptic Digestion and Guanidination Kit.
- Yokoi, I., et al. (1987). Identification of **Delta-Guanidinovaleric Acid** in Human Urine. PubMed.

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Sources

- [1. delta-Guanidinovaleric acid | C₆H₁₃N₃O₂ | CID 160464 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. Identification of delta-guanidinovaleric acid in human urine - PubMed](#)
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. mt.com](#) [\[mt.com\]](https://mt.com)
- [4. files.blogs.baruch.cuny.edu](#) [\[files.blogs.baruch.cuny.edu\]](https://files.blogs.baruch.cuny.edu)
- [5. scribd.com](#) [\[scribd.com\]](https://scribd.com)
- [6. alpha-keto-delta-Guanidinovaleric acid | C₆H₁₁N₃O₃ | CID 558 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

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